

glycyl-glutamine role in nitrogen transport

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Compound of Interest

Compound Name: Glycyl-glutamine

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An In-depth Technical Guide to the Role of Glycyl-L-Glutamine in Nitrogen Transport

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Glutamine, the most abundant free amino acid in the human body, plays a central role in nitrogen transport, immune function, and cellular metabolism.[1] It serves as a primary metabolic fuel for rapidly dividing cells and is a crucial precursor for nucleotide and glutathione synthesis.[1][2] However, the clinical and research applications of free L-glutamine are hampered by its poor stability and low solubility in aqueous solutions, leading to degradation into cytotoxic ammonia and pyroglutamic acid.[3][4] The synthetic dipeptide Glycyl-L-glutamine (Gly-Gln) was developed to overcome these limitations. This stable and highly soluble molecule serves as an effective and safe vehicle for delivering glutamine, thereby playing a critical role in nitrogen transport and metabolic support, particularly in clinical nutrition and cell culture applications.[1][5]

Physicochemical and Pharmacokinetic Properties

Gly-Gln is a dipeptide composed of glycine and L-glutamine.[6] Its chemical structure confers significantly greater stability and solubility compared to free L-glutamine, making it ideal for inclusion in parenteral nutrition solutions and cell culture media.[3][5]

Table 1: Physicochemical Properties of Glycyl-L-Glutamine

Property	Value	Reference
Molecular Formula	C₇H₁₃N₃O₄	[6] [7]
Molar Mass	203.20 g/mol	[6] [8]
Appearance	White or off-white crystalline powder	[7]
Water Solubility	154 g/L (at 20°C)	[7]
Melting Point	194°C	[7]

| Stability | Stable in aqueous solutions during heat sterilization and storage [\[1\]](#)[\[9\]](#) |

Upon intravenous administration, Gly-Gln is rapidly hydrolyzed by peptidases in the body, releasing its constituent amino acids, glycine and glutamine, which then become available for cellular uptake and metabolism.[\[10\]](#)

Table 2: Comparative In Vivo Kinetics of Glutamine Dipeptides in Humans

Parameter	Glycyl-L-glutamine (Gly-Gln)	L-alanyl-L-glutamine (Ala-Gln)	Reference
Plasma Clearance	507 ± 14 mL/min	1,595 ± 124 mL/min	[10]
In Vitro Plasma Half-life	553 ± 160 minutes	46 ± 3 minutes	[10]
Peak Plasma Gln Conc. (after 0.1 mmol/kg bolus)	718 ± 34 µmol/L (from baseline 573 µmol/L)	900 ± 53 µmol/L (from baseline 570 µmol/L)	[10]

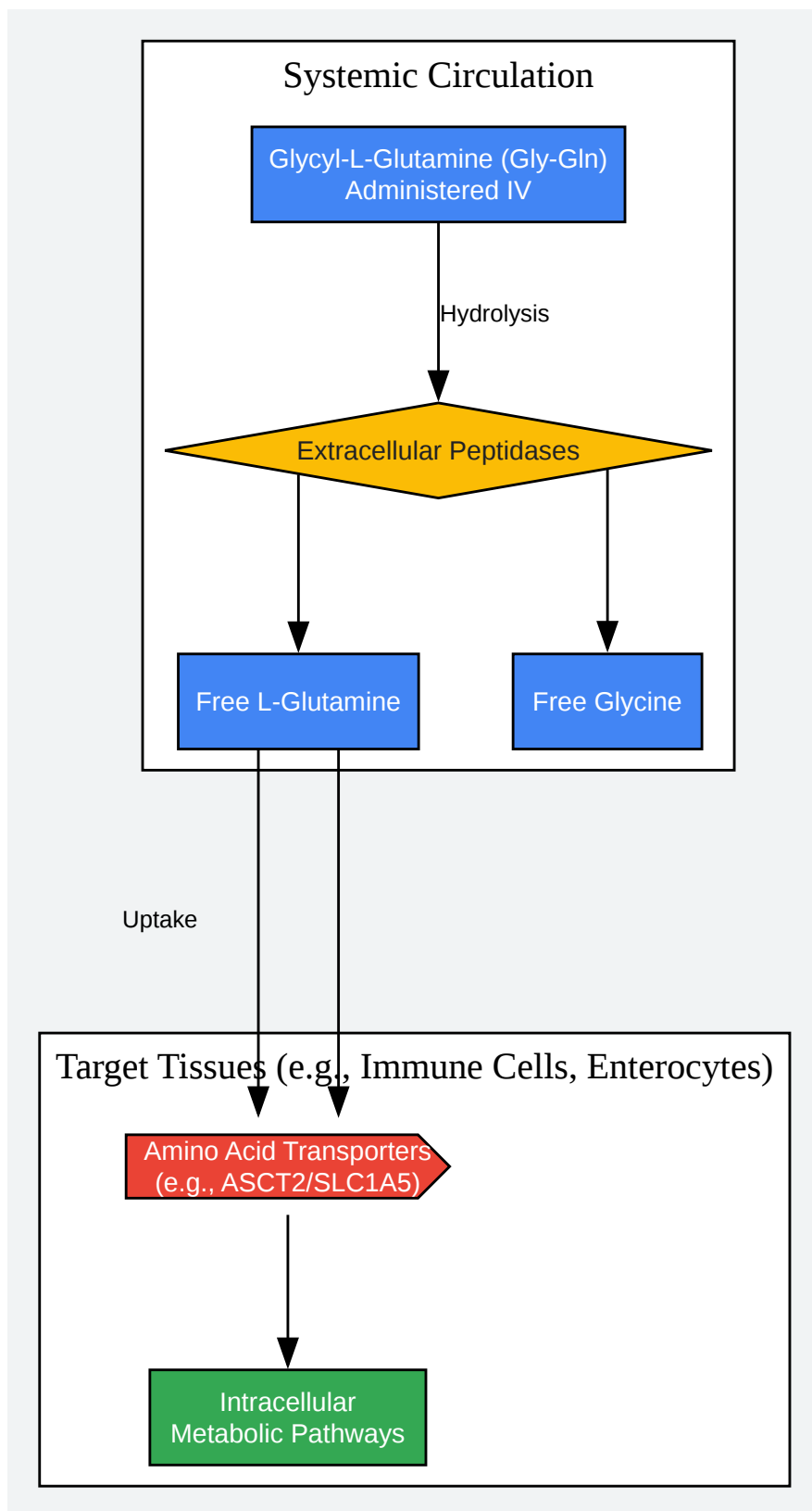
| Elimination Half-life (in vivo) | - | 3.8 ± 0.5 min [\[4\]](#) |

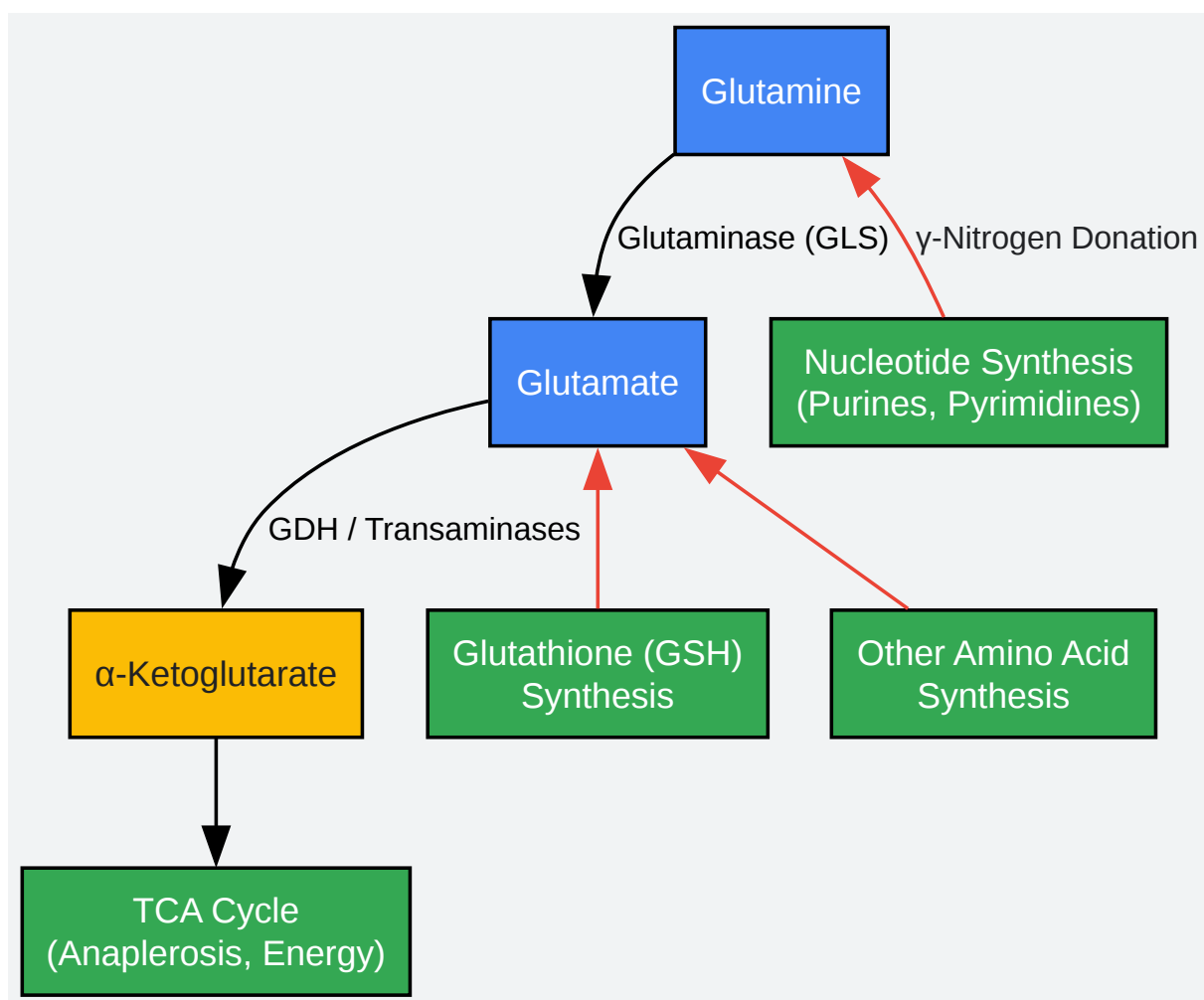
Note: While plasma hydrolysis occurs, it is too slow to account for the rapid in vivo clearance, suggesting that hydrolysis occurs primarily at the cell surface by membrane-bound hydrolases. [\[10\]](#)

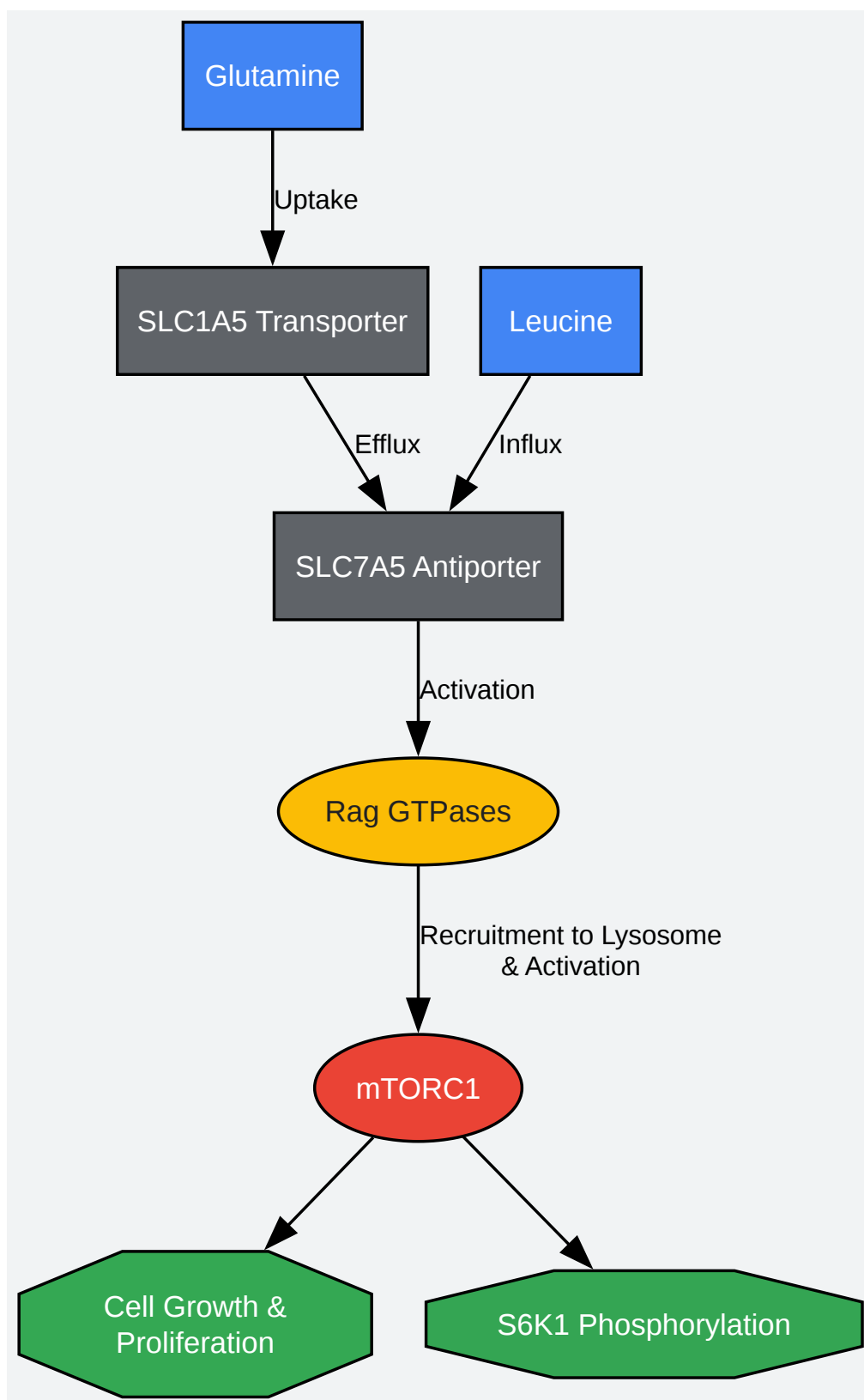
The Role of Glycyl-L-Glutamine as a Nitrogen Shuttle

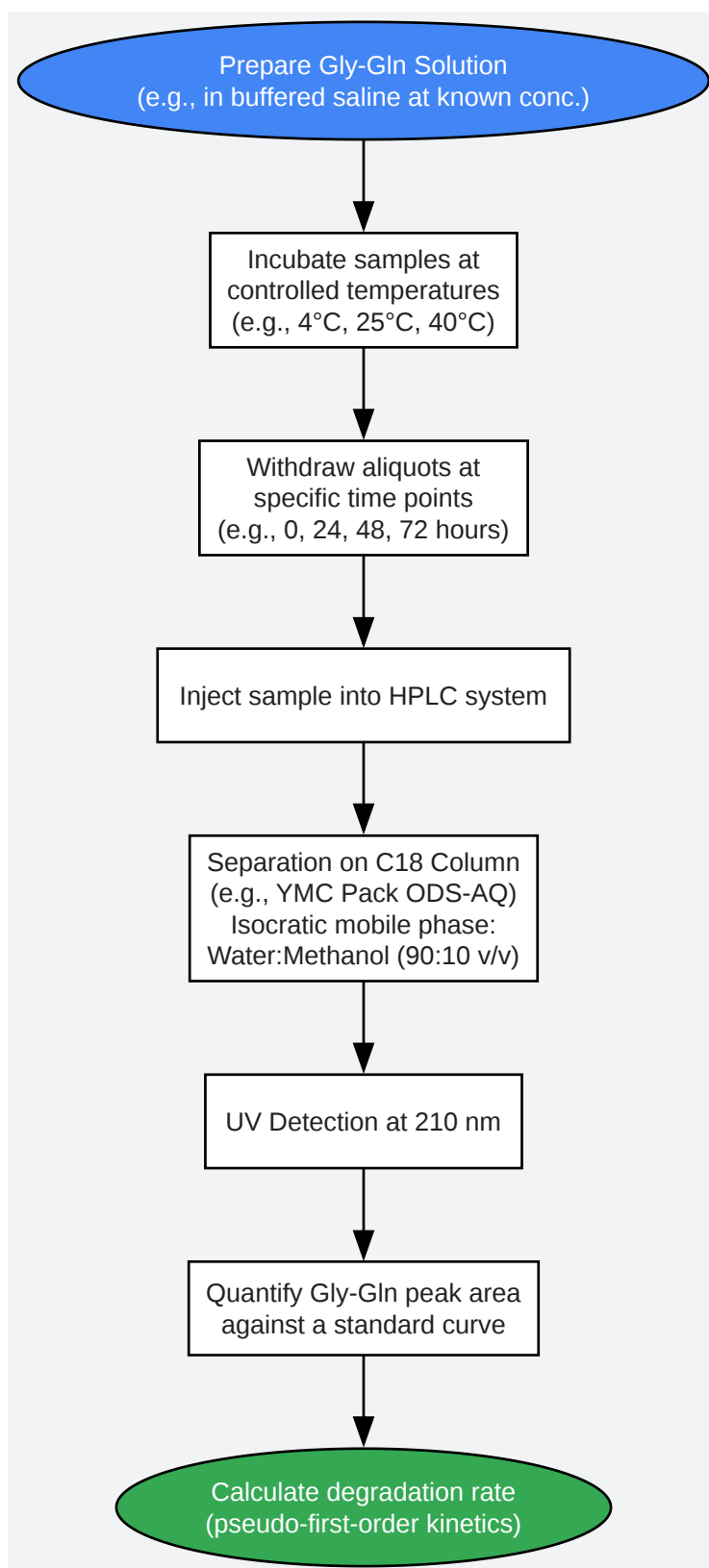
Glutamine is the primary vehicle for transporting nitrogen between tissues in a non-toxic form. [11][12] In catabolic states such as critical illness, trauma, or sepsis, endogenous glutamine production by skeletal muscle cannot meet the increased demand from the immune system and gut, leading to glutamine depletion.[1][13] Gly-Gln supplementation acts as an efficient "nitrogen shuttle," safely delivering glutamine to replenish the body's pool.

Once administered, Gly-Gln is cleaved by extracellular peptidases, releasing free glutamine and glycine into circulation. This glutamine is then taken up by various tissues.









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